Application Note: High-Fidelity Synthesis of (2S)-2-(3-Methoxypropyl)piperazine

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Compound of Interest

Compound Name:	*(2S)-2-(3-Methoxypropyl)piperazine*
Cat. No.:	*B8763080*

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Part 1: Executive Summary

The piperazine pharmacophore is a cornerstone in medicinal chemistry, serving as a privileged scaffold in GPCR ligands, antifungal agents (e.g., Posaconazole analogues), and antidepressants. While N-substituted piperazines are synthetically trivial, C-substituted chiral piperazines—specifically those with functionalized side chains like **(2S)-2-(3-methoxypropyl)piperazine**—present significant stereochemical challenges.

This guide details a modular, high-fidelity synthesis designed to preserve enantiopurity at the C2 position. Unlike traditional routes that rely on the reduction of complex amino acid side chains (which risk racemization), this protocol utilizes a Late-Stage Functionalization (LSF) strategy. We employ (S)-Allylglycine as a chiral anchor, constructing the piperazine core first and installing the methoxypropyl chain via hydroboration-oxidation. This approach ensures >98% enantiomeric excess (ee) and operational robustness.

Part 2: Strategic Analysis & Retrosynthesis

The Engineering Logic

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The primary failure mode in synthesizing C2-substituted piperazines is racemization during the ring-closure or reduction steps. To mitigate this, we utilize the Diketopiperazine (DKP) Platform.

- Chirality Source: (S)-Allylglycine is commercially available and stable.
- Ring Construction: Cyclization to the DKP is thermodynamically favored and preserves the alpha-carbon stereochemistry.
- Side Chain Fidelity: The allyl group serves as a robust "masked" propyl alcohol. It survives the harsh reducing conditions (LiAlH4) required to form the piperazine ring, allowing for precise functionalization (hydroboration) only after the core is established.

Retrosynthetic Pathway (Graphviz)

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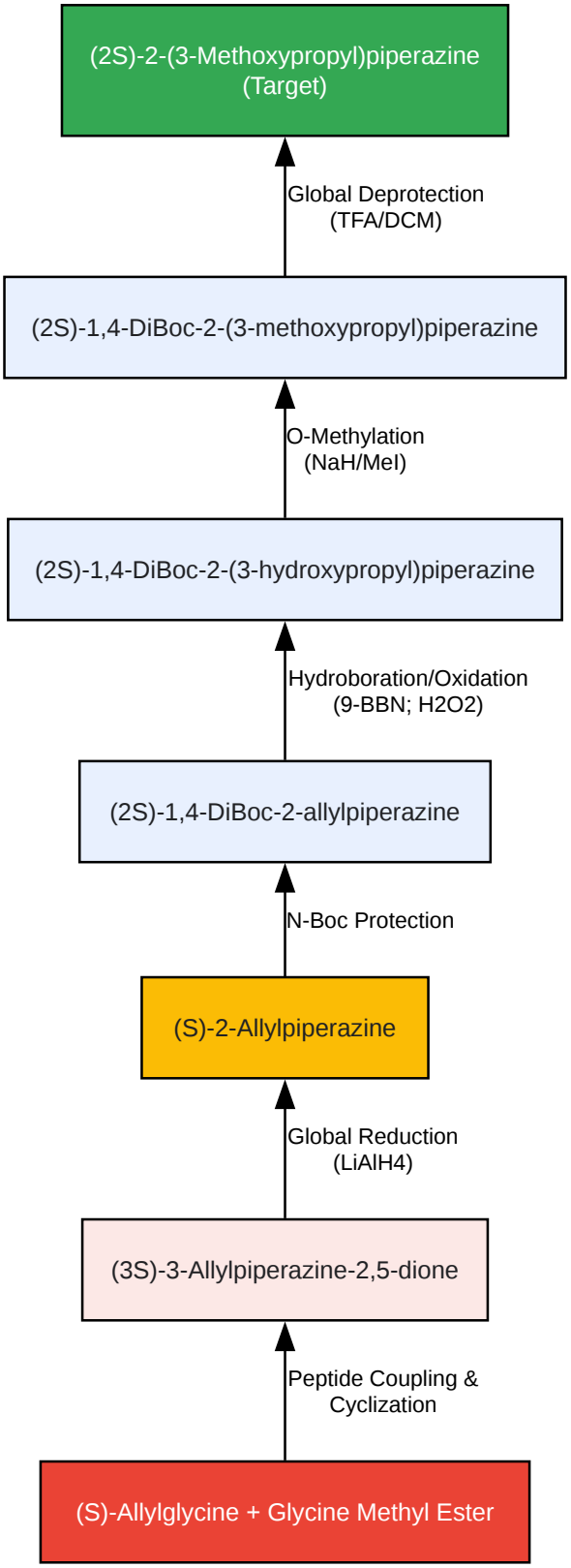

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Caption: Retrosynthetic logic flow from the target molecule back to the chiral amino acid precursor.

Part 3: Detailed Experimental Protocol

Phase 1: Scaffold Construction (The DKP Route)

Objective: Synthesize (3S)-3-allylpiperazine-2,5-dione. Rationale: Direct cyclization of the dipeptide methyl ester is the most reliable method to form the six-membered ring without racemization.

Reagents:

- (S)-N-Boc-Allylglycine (1.0 equiv)
- Glycine Methyl Ester HCl (1.1 equiv)
- EDC·HCl (1.2 equiv), HOBt (1.2 equiv)
- DIPEA (3.0 equiv)
- Formic acid or TFA (for deprotection)
- Solvent: DCM, then sec-Butanol/Toluene for cyclization.

Protocol:

- Coupling: Dissolve (S)-N-Boc-Allylglycine in DCM (0.2 M). Add EDC·HCl, HOBt, and DIPEA. Stir for 10 min. Add Glycine Methyl Ester HCl. Stir at RT for 12 h.
  - Checkpoint: Monitor TLC for consumption of starting material. Wash with 1M HCl, sat. NaHCO3, and brine.
- Deprotection: Treat the crude dipeptide with TFA/DCM (1:1) for 1 h. Concentrate in vacuo to remove TFA completely (azeotrope with toluene).
- Cyclization: Dissolve the deprotected dipeptide salt in a mixture of sec-Butanol/Toluene (3:1). Heat to reflux (110°C) for 4–6 h.

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- Mechanism:[1][2][3] The free amine attacks the methyl ester intramolecularly.
- Observation: The DKP product often precipitates upon cooling.

- Purification: Filter the solid. Wash with cold ether.
  - Yield Target: >80%.
  - Validation: 1H NMR (DMSO-d6) should show characteristic amide protons (~8.0 ppm) and the allyl vinyl signals.

Phase 2: Core Reduction

Objective: Convert the diketopiperazine to (S)-2-allylpiperazine. Critical Parameter: Strict anhydrous conditions are required for LiAlH4 reduction.

Protocol:

- Suspend LiAlH4 (4.0 equiv) in anhydrous THF (0.5 M) under Argon.
- Add the DKP (solid) in portions to the LiAlH4 suspension at 0°C. Caution: Exothermic gas evolution.
- Heat to reflux for 12–16 h. The suspension will turn grey/white.
- Workup (Fieser Method): Cool to 0°C. Carefully add water (x mL), then 15% NaOH (x mL), then water (3x mL).
- Filter the granular precipitate through Celite. Rinse with THF.
- Concentrate the filtrate to obtain the crude (S)-2-allylpiperazine oil.
  - Note: Piperazines are volatile and hydrophilic. Do not dry overly long under high vacuum.

Phase 3: Side-Chain Functionalization (The Specificity Step)

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Objective: Convert the allyl group to the 3-methoxypropyl chain. Rationale: Direct methylation of the alcohol requires protected amines to prevent N-methylation.

Step 3A: N-Protection

- Dissolve crude (S)-2-allylpiperazine in DCM.
- Add Boc2O (2.5 equiv) and Et3N (3.0 equiv). Stir 4 h.
- Purify via flash chromatography (Hex/EtOAc) to isolate (S)-1,4-di-Boc-2-allylpiperazine.

Step 3B: Hydroboration-Oxidation

- Dissolve the protected intermediate in anhydrous THF.
- Add 9-BBN (0.5 M in THF, 1.5 equiv) at 0°C. Warm to RT and stir 12 h.
  - Why 9-BBN? It provides higher regioselectivity for the terminal alcohol than BH3.
- Oxidation: Cool to 0°C. Add 3M NaOH (2 equiv) followed by dropwise addition of 30% H2O2. Stir 1 h.
- Extract with EtOAc. Purify on silica to obtain (S)-1,4-di-Boc-2-(3-hydroxypropyl)piperazine.

Step 3C: O-Methylation (Williamson Ether Synthesis)

- Dissolve the alcohol in dry DMF (0.1 M).
- Add NaH (60% dispersion, 1.5 equiv) at 0°C. Stir 30 min until gas evolution ceases.
- Add Methyl Iodide (MeI) (1.2 equiv). Stir at RT for 2 h.
- Quench with water. Extract with Et2O (DMF is water-soluble, but Et2O extraction requires thorough water washing).
  - Alternative: Use THF as solvent if solubility permits, for easier workup.

Step 3D: Global Deprotection

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- Dissolve the methylated intermediate in DCM.
- Add TFA (20% v/v). Stir 2 h.
- Concentrate.[4][5][6][7][8][9] Basify with Amberlyst A-21 (free base resin) or 1M NaOH/extraction to obtain the free base.
- Salt Formation: Treat with HCl in dioxane to generate **(2S)-2-(3-methoxypropyl)piperazine** dihydrochloride for storage.

Part 4: Process Validation & Quality Control

Reaction Workflow Diagram



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Caption: Step-by-step synthetic workflow from amino acid starting material to final salt.

Analytical Specifications

Parameter	Specification	Method
Appearance	White hygroscopic solid (HCl salt)	Visual
1H NMR (D2O)	δ 3.5-3.6 (m, piperazine ring), 3.35 (s, 3H, OMe), 3.40 (t, 2H, O-CH2), 1.4-1.8 (m, 4H, alkyl chain)	400 MHz NMR
Mass Spec	[M+H]+ = 159.15 (Free Base)	LC-MS (ESI)
Enantiomeric Excess	> 98% ee	Chiral HPLC (Chiralpak AD-H)
Residual Solvent	< 5000 ppm	GC-Headspace

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Part 5: Critical Troubleshooting (FAQ)

Q: The DKP reduction yields a complex mixture.

- Cause: Incomplete reduction or presence of water.
- Solution: Ensure LiAlH4 is fresh. Use a Soxhlet extractor containing the DKP solid if solubility in THF is poor, ensuring continuous exposure to the reducing agent.

Q: Low yield in the O-methylation step.

- Cause: N-methylation (if Boc groups fell off) or elimination.
- Solution: Ensure the Boc groups are intact before this step. Use strictly anhydrous DMF. Do not overheat; 0°C to RT is sufficient for primary alcohols.

Q: Why not use (S)-2-amino-5-methoxy-pentanoic acid directly?

- Insight: While theoretically shorter, this amino acid is not a standard commercial building block. Synthesizing it requires reducing L-Glutamic acid derivatives, which often leads to lactonization or over-reduction. The Allylglycine route uses robust C-C bond chemistry (hydroboration) that is orthogonal to the peptide bonds.

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